

# Application Notes: Preparation of EBI-2511 Stock Solution with DMSO

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## Compound of Interest

Compound Name: EBI-2511

Cat. No.: B607256

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## Abstract

**EBI-2511** is a highly potent, orally active small molecule inhibitor of the Enhancer of Zeste Homolog 2 (EZH2), a histone methyltransferase.[1][2][3][4] As the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), EZH2 plays a critical role in epigenetic regulation through the methylation of histone H3 on lysine 27 (H3K27), which leads to transcriptional repression.[3] Dysregulation of EZH2 activity is implicated in various cancers, making it a key therapeutic target.[3] Proper preparation of **EBI-2511** stock solutions is crucial for accurate and reproducible experimental results. This document provides a detailed protocol for solubilizing and storing **EBI-2511** using Dimethyl Sulfoxide (DMSO).

## Physicochemical Properties of EBI-2511

A summary of the essential quantitative data for **EBI-2511** is presented below. This information is critical for accurate preparation of stock solutions.

Property	Value	Reference
CAS Number	2098546-05-3	[2][5]
Molecular Formula	C <sub>34</sub> H <sub>48</sub> N <sub>4</sub> O <sub>4</sub>	[1][5]
Molecular Weight	576.77 g/mol	[1][2][5]
Solubility in DMSO	3 - 5 mg/mL (5.2 - 8.67 mM)	[1][6]
IC <sub>50</sub> (Pfeiffer cells)	~6 nM	[1][2]
IC <sub>50</sub> (Cell-free EZH2 A677G)	~4 nM	[5]

## EBI-2511 Mechanism of Action

**EBI-2511** exerts its effect by inhibiting the enzymatic activity of EZH2. This prevents the trimethylation of H3K27, leading to the derepression of tumor suppressor genes that are normally silenced in certain cancers.

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- To cite this document: BenchChem. [Application Notes: Preparation of EBI-2511 Stock Solution with DMSO]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b607256#how-to-prepare-ebi-2511-stock-solution-with-dmsol>]

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